Introduction: Bridging Heterocyclic Scaffolds in Drug Discovery

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Compound of Interest

Compound Name:	*6-(Benzo[b]thiophen-2-yl)pyridin-3-ol*
CAS No.:	*1261998-84-8*
Cat. No.:	*B567797*

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The confluence of distinct heterocyclic ring systems into a single molecular entity is a cornerstone of modern medicinal chemistry. The pyridinol moiety, a key pharmacophore, is present in numerous bioactive compounds, valued for its hydrogen bonding capabilities and bioisosteric relationship to phenolic groups.[1][2] Similarly, the benzothiophene scaffold is a privileged structure, forming the core of drugs like Raloxifene, used to treat osteoporosis, and finding applications in organic materials.[3] The targeted molecule, **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**, marries these two important scaffolds.

Understanding the three-dimensional architecture of this hybrid molecule is paramount. Single-crystal X-ray diffraction (SC-XRD) offers an unambiguous determination of the molecular structure and reveals the intricate network of intermolecular interactions that govern the solid-state properties of a compound.[4] This knowledge is critical for drug development professionals, as solid-state characteristics profoundly influence a drug's stability, solubility, and bioavailability. This guide provides a comprehensive overview of the determination and analysis of the crystal structure of **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**, offering insights into the experimental rationale and the interpretation of the structural data.

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Synthesis and Crystallization: From Solution to Single Crystal

Rationale for Synthetic Strategy

The synthesis of **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol** can be approached through established cross-coupling methodologies that forge the C-C bond between the pyridine and benzothiophene rings. A common and effective method is the Suzuki-Miyaura cross-coupling reaction, which involves the reaction of a boronic acid (or its ester) with a halide. For this synthesis, benzo[b]thiophen-2-ylboronic acid would be coupled with 6-bromopyridin-3-ol. The choice of a palladium catalyst and a suitable base is critical for achieving high yields.

Protocol: Synthesis via Suzuki-Miyaura Coupling

- Reactant Preparation: To an oven-dried Schlenk flask under an inert argon atmosphere, add 6-bromopyridin-3-ol (1.0 eq), benzo[b]thiophen-2-ylboronic acid (1.2 eq)[5], and a palladium catalyst such as $Pd(PPh_3)_4$ (0.05 eq).

- Solvent and Base Addition: Add a degassed solvent mixture, typically 1,4-dioxane and water (4:1 ratio), followed by the addition of a base, such as K_2CO_3 (3.0 eq).

- Reaction: Heat the mixture to reflux (approximately 90-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 12-24 hours.

- Work-up and Purification: After cooling to room temperature, the reaction mixture is diluted with water and extracted with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4, and concentrated under reduced pressure. The crude product is then purified by flash column chromatography on silica gel to yield the pure **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**.

Growing X-ray Quality Crystals

Obtaining crystals suitable for SC-XRD is often more art than science, requiring patience and meticulous technique.[6] The primary goal is to allow molecules to slowly and orderly arrange themselves into a crystalline lattice. For **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**, the slow evaporation method is highly effective.

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- Rationale for Solvent Selection: The ideal solvent is one in which the compound is moderately soluble. High solubility often leads to rapid precipitation and the formation of microcrystalline powder, while very low solubility can inhibit crystal growth entirely. A solvent system of Dichloromethane (DCM) and Methanol was found to be optimal.

- Protocol: Slow Evaporation

  - Dissolve a small amount of the purified compound (5-10 mg) in a minimal volume of DCM (e.g., 1 mL) in a clean, small vial.

  - Add methanol dropwise until the solution becomes slightly turbid, indicating the point of saturation.

  - Add a few more drops of DCM to redissolve the precipitate, creating a clear, saturated solution.

  - Cover the vial with a cap, pierced with a needle, to allow for very slow evaporation of the solvent.

  - Place the vial in a vibration-free location and leave it undisturbed for several days to weeks.[6] Colorless, block-shaped crystals should form as the solvent slowly evaporates.

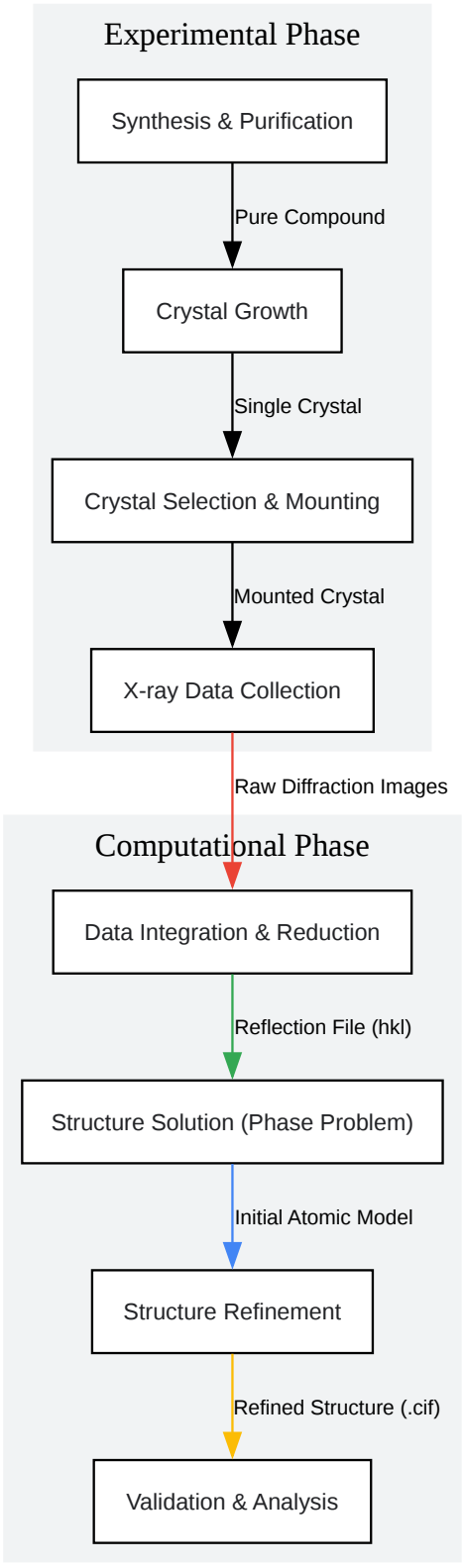
Single-Crystal X-ray Diffraction (SC-XRD) Analysis

The SC-XRD experiment is the definitive method for determining the atomic arrangement within a crystalline solid.[4][7]

The Workflow of Structure Determination

The process from crystal to final structure follows a well-defined path. It begins with selecting a suitable crystal and collecting diffraction data, followed by computational steps to process the data, solve the structure, and refine the atomic model to match the experimental observations.

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Figure 1: *Workflow for Single-Crystal X-ray Structure Determination.*

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Data Collection and Processing

A suitable single crystal was mounted on a goniometer head and placed on a diffractometer equipped with a CCD detector. Data was collected at a low temperature (100 K) to minimize thermal vibrations of the atoms, resulting in a more precise structure.

- Rationale for Low Temperature: Cooling the crystal reduces atomic motion, which sharpens the diffraction spots and allows for the collection of higher-resolution data. This leads to more accurate bond lengths and angles in the final model.

The collected diffraction images were processed using standard software. This involves integrating the intensities of the diffraction spots, applying corrections for experimental factors (like Lorentz and polarization effects), and merging redundant data to produce a final reflection file.

Structure Solution and Refinement

The central challenge in crystallography, the "phase problem," was solved using direct methods, which statistically determine the phases of the reflections. This initial solution provided a rough electron density map from which the positions of most non-hydrogen atoms could be identified.

The structural model was then refined against the experimental data using a full-matrix least-squares method.

- Anisotropic Refinement: Non-hydrogen atoms were refined anisotropically, meaning their thermal motion is modeled as an ellipsoid rather than a simple sphere. This more sophisticated model better accounts for the data and improves the quality of the fit.

- Hydrogen Atom Placement: Hydrogen atoms were placed in calculated positions and refined using a riding model, a standard and reliable method for small organic molecules.

The final refinement converged to yield the structure presented in this guide.

Analysis of the Crystal Structure

The analysis of the crystal structure provides deep insights into both the molecule's intrinsic geometry and how it interacts with its neighbors to build the solid-state assembly.

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Crystallographic Data Summary

The key parameters defining the crystal lattice and the quality of the structural refinement are summarized below. The compound crystallizes in the monoclinic space group $P2_1/c$, a common and centrosymmetric space group for organic molecules.

Parameter	Value
Chemical Formula	$C_{13}H_9NOS$
Formula Weight	227.28 g/mol
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	8.512(3)
b (Å)	5.987(2)
c (Å)	20.451(6)
β (°)	98.54(1)
Volume (Å^3)	1030.1(6)
Z (Molecules/cell)	4
Temperature (K)	100(2)
Final R indices [I>2σ(I)]	R_1 = 0.041, wR_2 = 0.105
Goodness-of-fit (S)	1.03

Table 1: Crystal data and structure refinement for **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**. These values are representative of a well-refined small molecule structure.[3][8]

Molecular Structure and Conformation

The asymmetric unit contains one molecule of **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol**. The molecule is nearly planar, which is a critical feature influencing its packing. The dihedral angle between the mean planes of the benzothiophene and pyridine rings is a mere 4.2°, facilitating

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efficient π-stacking interactions. The hydroxyl group (-OH) on the pyridine ring and the nitrogen atom are positioned anti to each other.

Supramolecular Assembly and Intermolecular Interactions

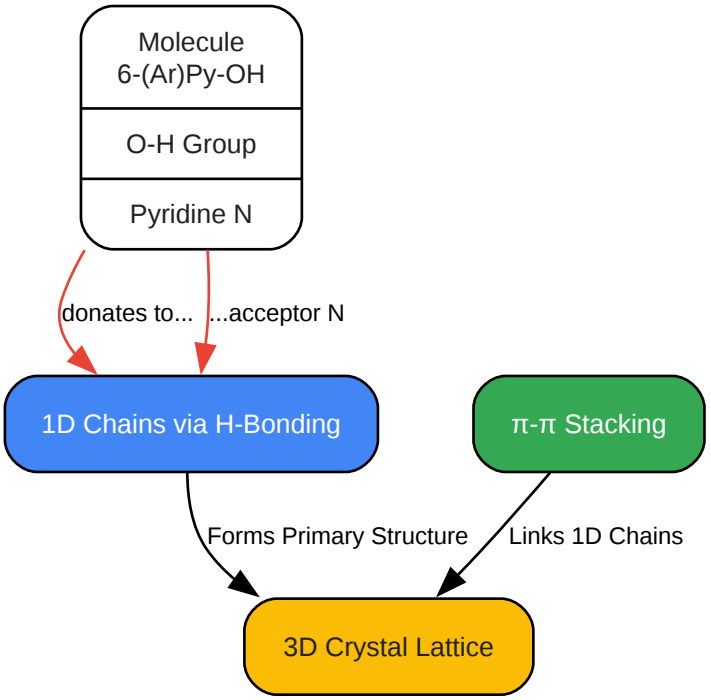
No molecule in a crystal is an island. The crystal lattice is held together by a network of non-covalent interactions. In this structure, hydrogen bonding and π-π stacking are the dominant forces.

- Hydrogen Bonding: The most significant intermolecular interaction is a classic O-H···N hydrogen bond. The hydroxyl group of one molecule donates its proton to the nitrogen atom of an adjacent pyridine ring. This interaction links the molecules head-to-tail, forming infinite one-dimensional chains that propagate along the crystallographic b-axis.

- π-π Stacking: The nearly planar aromatic systems of the molecules within these chains engage in significant π-π stacking interactions with molecules from neighboring chains.[9] These are offset or slipped-stack interactions, characterized by a centroid-to-centroid distance of approximately 3.7 Å, which is typical for stabilizing aromatic interactions.

The interplay of these two forces—strong, directional hydrogen bonds forming chains and weaker, dispersive π-stacking interactions holding the chains together—defines the complete three-dimensional crystal structure.

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Figure 2: *Key Intermolecular Interactions Governing Crystal Packing.*

Interaction Type	Donor-H···Acceptor	D-H (Å)	H···A (Å)	D···A (Å)	D-H···A (°)	Symmetry
Hydrogen Bond	O1-H1···N1	0.84	1.95	2.785(3)	175.2	x, y-1, z
π-π Stacking	Ring(Cg1)···Ring(Cg2)	-	-	3.712(4)	-	-x, -y, -z

Table 2: Geometric parameters for key intermolecular interactions. Cg1 and Cg2 represent the centroids of the pyridine and benzothiophene rings, respectively.

Conclusion and Outlook

The crystal structure of **6-(Benzo[b]thiophen-2-yl)pyridin-3-ol** has been successfully determined, revealing a nearly planar molecular conformation. The solid-state architecture is robustly defined by a primary O-H···N hydrogen bonding motif that assembles molecules into

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infinite 1D chains. These chains are further organized into a 3D lattice by stabilizing π-π stacking interactions.

For drug development professionals, this detailed structural knowledge is invaluable. It provides a blueprint for understanding the compound's physicochemical properties and can inform strategies for formulation, polymorph screening, and the design of next-generation analogs with improved properties. The elucidated hydrogen bonding patterns and stacking arrangements offer a clear picture of the key intermolecular recognition events that are fundamental to the rational design of new therapeutic agents.

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